

C.I. Mordant Orange 29 chemical properties and structure

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Compound of Interest

Compound Name: C.I. Mordant Orange 29

Cat. No.: B15555831

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C.I. Mordant Orange 29: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and analytical methodologies for **C.I. Mordant Orange 29**. The information is curated for professionals in research and development who require detailed chemical data and procedural insights.

Chemical Identity and Structure

C.I. Mordant Orange 29 is a single azo dye characterized by a pyrazolone core. It is identified by the Colour Index number 18744. The compound can exist in its free acid form or as a sodium salt.

Identifier	Value
C.I. Name	Mordant Orange 29
C.I. Number	18744
CAS Registry Number	20352-64-1 (Acid Form)[1], 6054-86-0 (Sodium Salt)[2]
IUPAC Name	2-hydroxy-3-[(3-methyl-5-oxo-1-phenyl-4H-pyrazol-4-yl)diazenyl]-5-nitrobenzenesulfonic acid[1]
Molecular Formula	C ₁₆ H ₁₃ N ₅ O ₇ S (Acid Form)[1], C ₁₆ H ₁₂ N ₅ NaO ₇ S (Sodium Salt)[2]

Chemical Structure

Caption: Chemical Structure of **C.I. Mordant Orange 29**.

Physicochemical Properties

A summary of the available computed and experimental physicochemical properties of **C.I. Mordant Orange 29** (acid form) is presented below. Experimental data for several properties are not readily available in the public domain.

Property	Value	Source
Molecular Weight	419.4 g/mol	PubChem (Computed)[1]
Exact Mass	419.05356894 Da	PubChem (Computed)[1]
XLogP3-AA	2.1	PubChem (Computed)[1]
Hydrogen Bond Donor Count	2	PubChem (Computed)[1]
Hydrogen Bond Acceptor Count	9	PubChem (Computed)[1]
Rotatable Bond Count	4	PubChem (Computed)[1]
Topological Polar Surface Area	186 Å ²	PubChem (Computed)[1]
Heavy Atom Count	29	PubChem (Computed)[1]
Melting Point	No data available	
Boiling Point	No data available	
Solubility	No data available	

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **C.I. Mordant Orange 29** are not extensively published. However, based on general chemical principles for azo dyes, the following methodologies can be applied.

Synthesis: A Generalized Approach

The synthesis of **C.I. Mordant Orange 29** is achieved through a two-step process involving diazotization followed by an azo coupling reaction.[2]

Step 1: Diazotization of 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid

- Preparation of the Amine Salt: Dissolve 3-amino-2-hydroxy-5-nitrobenzenesulfonic acid in a minimal amount of water and hydrochloric acid. Cool the solution to 0-5 °C in an ice bath with constant stirring.

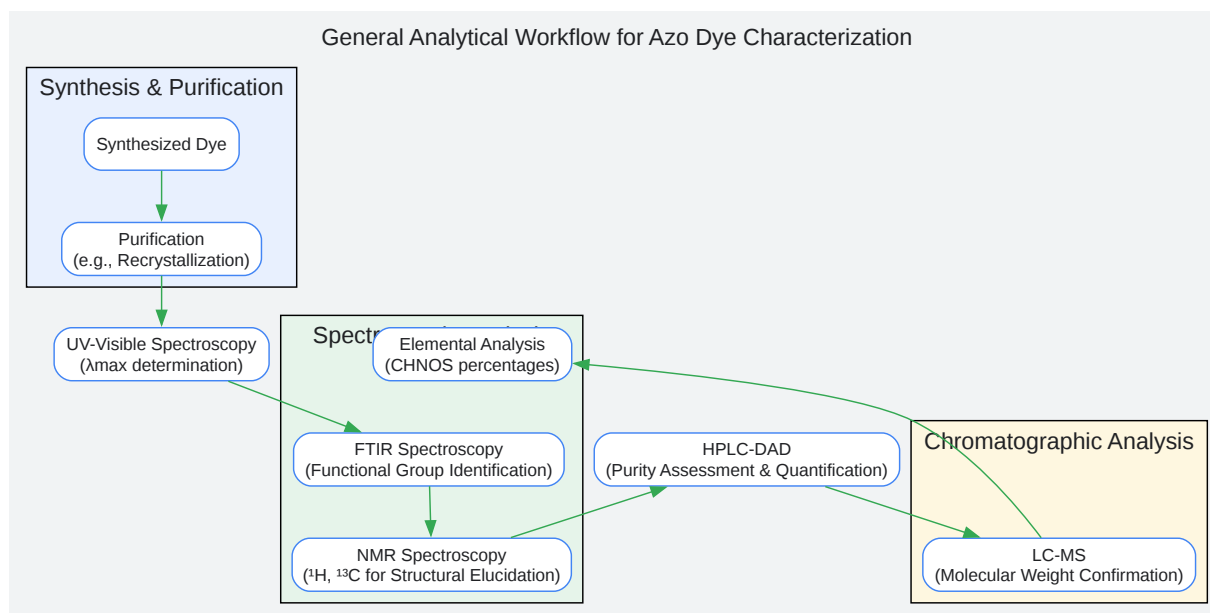
- **Formation of the Diazonium Salt:** Slowly add a chilled aqueous solution of sodium nitrite to the amine salt solution. The temperature should be strictly maintained between 0-5 °C to prevent the decomposition of the diazonium salt. The reaction is complete when a slight excess of nitrous acid is detected (e.g., using starch-iodide paper).

Step 2: Azo Coupling with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one

- **Preparation of the Coupling Component Solution:** Dissolve 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one in an aqueous alkaline solution (e.g., sodium hydroxide or sodium carbonate) and cool to 0-5 °C.
- **Coupling Reaction:** Slowly add the cold diazonium salt solution from Step 1 to the cold solution of the coupling component with vigorous stirring. Maintain the temperature at 0-5 °C and keep the reaction mixture alkaline to facilitate the coupling reaction.
- **Isolation and Purification:** The resulting dye precipitates out of the solution. The precipitate is then collected by filtration, washed with cold water and brine to remove unreacted starting materials and inorganic salts, and then dried. Further purification can be achieved by recrystallization from an appropriate solvent.

Analytical Characterization: A General Workflow

The characterization of **C.I. Mordant Orange 29** would typically involve a combination of spectroscopic and chromatographic techniques to confirm its structure and purity.



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Caption: A logical workflow for the analytical characterization of a synthesized azo dye.

1. High-Performance Liquid Chromatography (HPLC)

- Objective: To assess the purity of the dye and to quantify it.
- Methodology:
 - Column: A reversed-phase C18 column is typically used.

- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate or formate with formic acid) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: A Diode Array Detector (DAD) or a UV-Vis detector set at the maximum absorption wavelength (λ_{max}) of the dye.
- Sample Preparation: The dye is dissolved in a suitable solvent (e.g., methanol or a mixture of the mobile phase) and filtered through a 0.45 μm filter before injection.

2. UV-Visible Spectroscopy

- Objective: To determine the maximum absorption wavelength (λ_{max}) and to quantify the dye in solution using the Beer-Lambert law.
- Methodology:
 - Solvent: The dye is dissolved in a suitable solvent (e.g., water, ethanol, or methanol).
 - Procedure: A dilute solution of the dye is prepared, and its absorbance is measured across the UV-Visible range (typically 200-800 nm) using a spectrophotometer. The wavelength at which the highest absorbance is recorded is the λ_{max} .

3. Fourier-Transform Infrared (FTIR) Spectroscopy

- Objective: To identify the functional groups present in the molecule.
- Methodology:
 - Sample Preparation: The solid dye is mixed with potassium bromide (KBr) and pressed into a pellet, or analyzed as a thin film on a salt plate, or using an Attenuated Total Reflectance (ATR) accessory.
 - Analysis: The infrared spectrum is recorded, and characteristic absorption bands for functional groups such as -OH, -N=N-, -SO₃H, C=O, and aromatic rings are identified.

4. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the detailed chemical structure of the dye.

- Methodology:
 - Solvents: The dye is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆, D₂O).
 - Analyses: ¹H NMR and ¹³C NMR spectra are acquired. The chemical shifts, integration, and coupling patterns of the signals provide detailed information about the arrangement of atoms in the molecule.

5. Mass Spectrometry (MS)

- Objective: To confirm the molecular weight of the dye.
- Methodology:
 - Technique: Typically coupled with liquid chromatography (LC-MS).
 - Ionization: Electrospray ionization (ESI) is a common technique for this class of compounds.
 - Analysis: The mass-to-charge ratio (m/z) of the molecular ion is determined, which should correspond to the calculated molecular weight of the dye.

Concluding Remarks

This guide provides a foundational understanding of **C.I. Mordant Orange 29** for scientific and research applications. While comprehensive experimental data remains somewhat elusive in publicly accessible literature, the provided information on its structure, computed properties, and generalized experimental protocols offers a robust starting point for its synthesis, characterization, and potential applications. As with any chemical substance, appropriate safety precautions should be taken during handling and experimentation.

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References

- 1. azom.com [azom.com]
- 2. benchchem.com [benchchem.com]
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